

Safety and handling of (1-Methyl-1H-imidazol-2-yl)methanamine

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Compound of Interest

Compound Name: (1-Methyl-1H-imidazol-2-yl)methanamine

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An In-depth Technical Guide to the Safe Handling and Application of **(1-Methyl-1H-imidazol-2-yl)methanamine**

Authored by: A Senior Application Scientist Abstract

(1-Methyl-1H-imidazol-2-yl)methanamine is a substituted imidazole that serves as a crucial building block in medicinal chemistry and drug discovery. Its structural motifs, a methylated imidazole ring and a primary aminomethyl group, offer versatile points for chemical modification, making it a valuable precursor for synthesizing a wide array of pharmacologically active compounds. This guide provides an in-depth overview of the chemical properties, safety protocols, handling procedures, and reactivity of **(1-Methyl-1H-imidazol-2-yl)methanamine**. It is intended for researchers, scientists, and drug development professionals to ensure its safe and effective use in the laboratory.

Chemical and Physical Properties

(1-Methyl-1H-imidazol-2-yl)methanamine is a solid compound at room temperature. A comprehensive summary of its chemical and physical properties is provided below.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₉ N ₃	[1]
Molecular Weight	111.15 g/mol	[1]
IUPAC Name	(1-methylimidazol-2-yl)methanamine	[1]
CAS Number	124312-73-8	[1]
Appearance	Solid	
SMILES String	Cn1ccnc1CN	
InChI Key	PZSMLGOAJXSDMK-UHFFFAOYSA-N	

Hazard Identification and Safety Precautions

(1-Methyl-1H-imidazol-2-yl)methanamine is classified as a hazardous substance and must be handled with appropriate care. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a framework for its hazard identification.[\[1\]](#)

GHS Pictogram	Signal Word	Hazard Statements
	Danger	H302: Harmful if swallowed. H315: Causes skin irritation. H318: Causes serious eye damage. H335: May cause respiratory irritation.

Source: PubChem[\[1\]](#)

Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure, all work with **(1-Methyl-1H-imidazol-2-yl)methanamine** should be conducted in a certified laboratory chemical fume hood.[\[2\]](#)[\[3\]](#) The following PPE is mandatory:

- Eye Protection: ANSI Z87.1-compliant chemical safety goggles or a face shield.[2]
- Hand Protection: Nitrile gloves are recommended. Gloves must be inspected for pinholes before use and disposed of after contamination. Proper glove removal technique is essential to avoid skin contact.[2]
- Body Protection: A fully-buttoned laboratory coat.[3]

First Aid Measures

In case of accidental exposure, immediate action is critical.[4][5]

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids apart. Seek immediate medical attention.[4][5]
- Skin Contact: Wash the affected area immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.[4]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[6]

Safe Handling and Storage

Laboratory Handling

- Dispensing: When handling the solid powder, avoid dust formation.[3][5] Use appropriate tools and work within a fume hood to prevent inhalation.
- Solution Preparation: Prepare solutions in a well-ventilated area, preferably within a fume hood. For compounds with limited stability in solution, it is advisable to prepare them fresh before each experiment.[7]
- General Hygiene: Avoid contact with skin, eyes, and clothing.[4] Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound.[5]

Spill Management and Waste Disposal

- Small Spills: For small spills that can be cleaned up in under 10 minutes by trained personnel, use appropriate PPE, and clean the area with suitable tools. Place the spilled material in a sealed, airtight container for hazardous waste disposal.[3]
- Large Spills: In the event of a large spill outside a fume hood, evacuate the area immediately and contact the institution's environmental health and safety (EH&S) department.[3]
- Waste Disposal: Collect waste (pure compound and solutions) in a compatible, airtight, and clearly labeled waste container. Store the waste container away from incompatible materials. [2][3]

Storage and Stability

Proper storage is crucial to maintain the integrity of **(1-Methyl-1H-imidazol-2-yl)methanamine**.

- Solid Form: Store in a tightly closed container in a cool, dry, and well-ventilated area.[2] It is recommended to store under an inert atmosphere (e.g., argon or nitrogen) at 2-8°C to minimize degradation.[7]
- Solutions: Solutions are susceptible to degradation from factors like temperature, light, and pH.[7] For optimal stability, prepare solutions fresh. If short-term storage is necessary, store aliquots at -20°C, protected from light, and avoid repeated freeze-thaw cycles.[7]

Reactivity and Chemical Compatibility

The reactivity of **(1-Methyl-1H-imidazol-2-yl)methanamine** is primarily dictated by its primary amine and the imidazole ring. The primary amine is nucleophilic and can participate in a variety of reactions, including acylation, alkylation, and reductive amination. The imidazole ring is aromatic and can undergo electrophilic substitution, although the N-methyl group influences the regioselectivity.

Incompatible Materials: Keep away from strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[2][3][4]

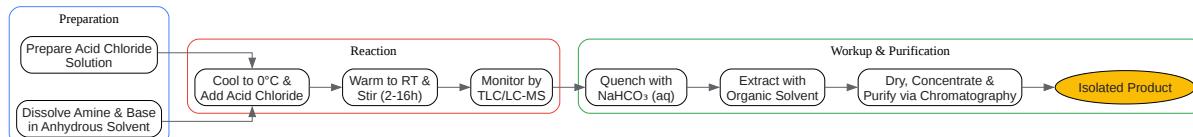
Illustrative Experimental Protocol: N-Acylation

The following protocol describes a general procedure for the N-acylation of **(1-Methyl-1H-imidazol-2-yl)methanamine** with an acid chloride. This is a common transformation in drug discovery to synthesize amide derivatives.

Step-by-Step Methodology

- Reactant Preparation: In a dry, inert atmosphere (e.g., under nitrogen or argon), dissolve **(1-Methyl-1H-imidazol-2-yl)methanamine** (1.0 equivalent) and a non-nucleophilic base such as triethylamine (1.2 equivalents) in an anhydrous aprotic solvent (e.g., dichloromethane or THF).
- Reaction Initiation: Cool the solution to 0°C using an ice bath. Slowly add a solution of the desired acid chloride (1.1 equivalents) in the same anhydrous solvent dropwise to the stirred reaction mixture.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 2-16 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Workup: Once the reaction is complete, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate. Separate the organic layer.
- Extraction: Extract the aqueous layer with the organic solvent (e.g., dichloromethane) three times.
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can then be purified by column chromatography on silica gel.

Workflow Diagram

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Caption: Workflow for the N-acylation of **(1-Methyl-1H-imidazol-2-yl)methanamine**.

Applications in Research and Drug Discovery

The imidazole moiety is a privileged scaffold in medicinal chemistry, present in numerous biologically active molecules.^[8] **(1-Methyl-1H-imidazol-2-yl)methanamine** is a valuable building block for synthesizing compounds that target a wide range of biological systems. The primary amine serves as a handle for introducing various functional groups, allowing for the exploration of structure-activity relationships (SAR). Imidazole derivatives have been investigated for their potential as enzyme inhibitors, receptor agonists/antagonists, and antimicrobial agents.^{[8][9]} For instance, the structural similarity to histamine suggests potential interactions with histamine receptors.^[10]

Conclusion

(1-Methyl-1H-imidazol-2-yl)methanamine is a versatile and important compound in chemical research and drug development. However, its hazardous properties necessitate strict adherence to safety protocols. By understanding its chemical properties, implementing robust engineering controls, using appropriate personal protective equipment, and following safe handling and storage procedures, researchers can minimize risks and effectively utilize this compound in their scientific endeavors.

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